

Application Note: High-Rigidity Linker Strategy using 2,9-Diazaspiro[5.5]undecane

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Compound of Interest

Compound Name: 2,9-Diazaspiro[5.5]undecane

Cat. No.: B12284908

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Executive Summary

This guide details the application of **2,9-diazaspiro[5.5]undecane** as a rigid linker scaffold in Proteolysis Targeting Chimeras (PROTACs). While polyethylene glycol (PEG) and alkyl chains remain common, their high conformational entropy often limits cell permeability and ternary complex stability. The **2,9-diazaspiro[5.5]undecane** scaffold offers a defined, rigid exit vector that restricts rotational freedom, minimizes the entropic penalty of binding, and improves physicochemical properties (LogD, solubility) via its

-rich character. This note provides rationale, synthesis protocols, and evaluation metrics for integrating this scaffold into your degrader campaigns.

Scientific Rationale: The "Rigid Linker"

Advantage[1]

The Entropic Penalty Problem

Traditional flexible linkers (PEGs) suffer from the "entropic penalty" upon binding. In solution, a PEG chain explores thousands of conformations. When the PROTAC binds the Target Protein

(POI) and E3 ligase, the linker must collapse into a single productive conformation, resulting in a significant loss of entropy (

), which penalizes the overall free energy of binding (

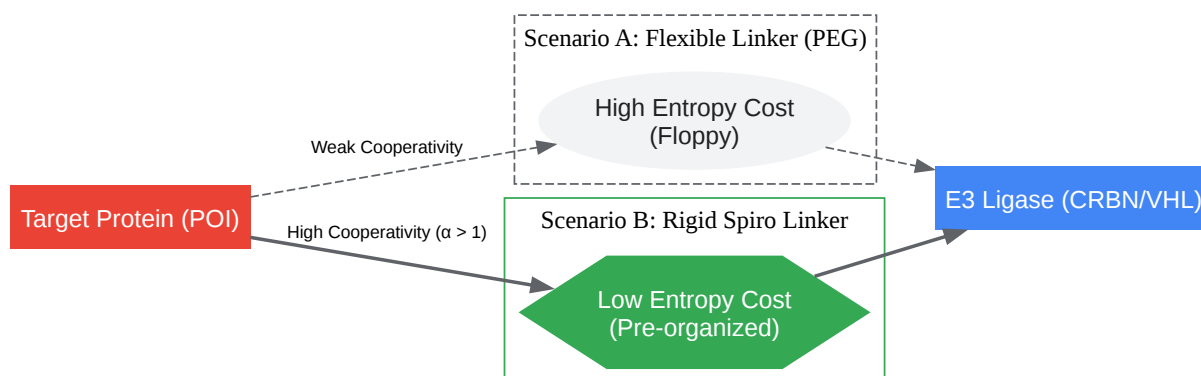
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The Spirocyclic Solution

2,9-diazaspiro[5.5]undecane acts as a "conformation locking" element.

- **Defined Exit Vectors:** The two nitrogen atoms are fixed in a specific spatial arrangement, pre-organizing the ligands for binding.
- **Physicochemical Balance:** Unlike flat aromatic stiffeners (e.g., piperazine-phenyl), the spiro scaffold is aliphatic (), improving solubility without increasing lipophilicity to the point of poor metabolic stability.
- **Cooperativity (**
): Rigid linkers are statistically more likely to yield high positive cooperativity ()
) by enforcing specific protein-protein interactions (PPIs) between the E3 and POI.

Mechanism of Action Visualization



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Figure 1: Comparison of entropic costs between flexible PEG linkers and rigid spirocyclic linkers. The rigid scaffold pre-organizes the ternary complex.[1]

Chemical Strategy & Synthesis Protocol

The core challenge in using **2,9-diazaspiro[5.5]undecane** is orthogonal functionalization. Since both nitrogens are secondary amines, one must be protected to allow sequential coupling of the E3 ligand and the POI ligand.

Reagents & Materials

- Scaffold: tert-butyl **2,9-diazaspiro[5.5]undecane**-2-carboxylate (Mono-Boc protected).
- Coupling Agents: HATU, DIPEA (Diisopropylethylamine).
- Solvents: DMF (anhydrous), DCM, TFA (Trifluoroacetic acid).
- Purification: Preparative HPLC (C18 column).

Step-by-Step Synthesis Workflow

Phase 1: Coupling to E3 Ligase Ligand (e.g., Thalidomide/VHL)

- Dissolve: 1.0 eq of E3 Ligand-COOH (carboxylic acid derivative) in anhydrous DMF.
- Activate: Add 1.2 eq HATU and 3.0 eq DIPEA. Stir for 15 min at RT.
- Add Scaffold: Add 1.1 eq of tert-butyl **2,9-diazaspiro[5.5]undecane**-2-carboxylate.
- Reaction: Stir at RT for 4–16 hours. Monitor by LCMS for intermediate formation.
- Workup: Dilute with EtOAc, wash with brine (), dry over , and concentrate.

- Purify: Flash chromatography (DCM/MeOH).

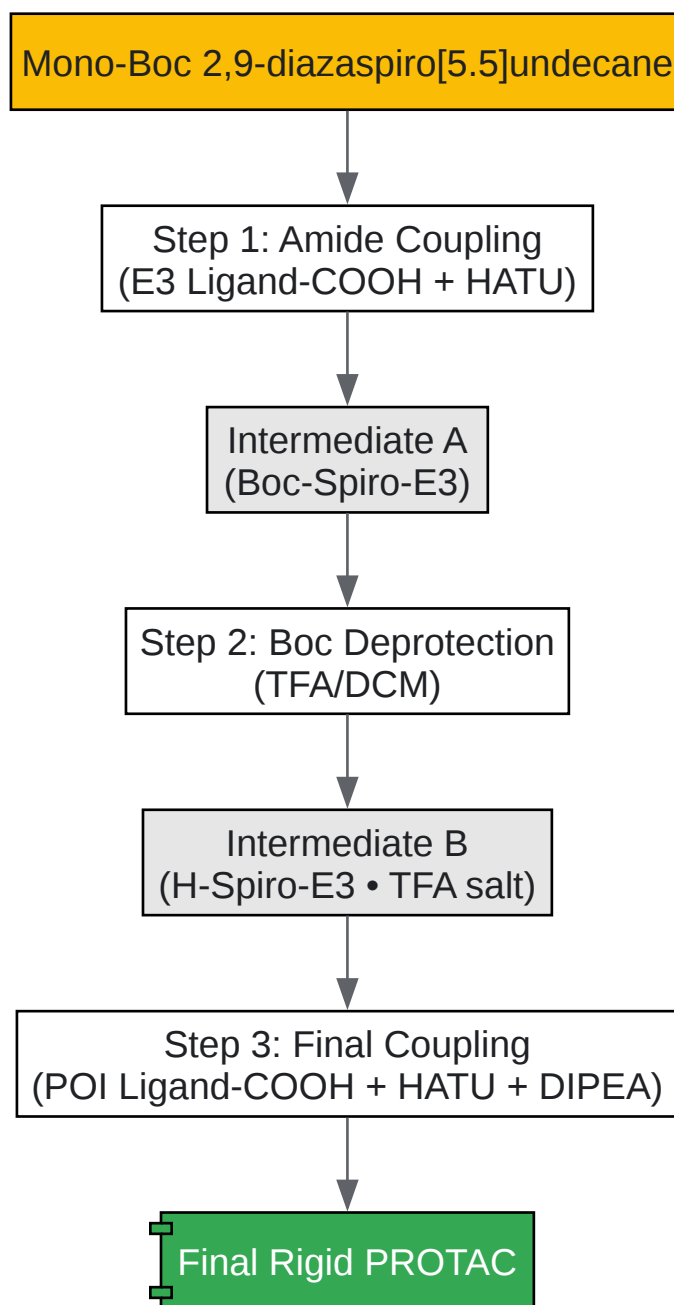
Phase 2: Deprotection (Boc Removal)

- Dissolve: Dissolve the intermediate in DCM (5 mL per mmol).
- Acidify: Add TFA (1:4 ratio v/v with DCM).
- Reaction: Stir for 1–2 hours. Monitor for disappearance of Boc-protected mass.
- Workup: Concentrate in vacuo. Co-evaporate with toluene () to remove residual TFA. Critical: Ensure all TFA is removed to prevent interference in the next coupling.

Phase 3: Coupling to POI Ligand (Warhead)

- Dissolve: 1.0 eq of POI Ligand-COOH in anhydrous DMF.
- Activate: Add 1.2 eq HATU and 5.0 eq DIPEA (extra base needed to neutralize residual TFA salt from Phase 2).
- Add Amine: Add 1.0 eq of the deprotected Spiro-E3 intermediate.
- Reaction: Stir at RT for 4–12 hours.
- Final Purification: Isolate final PROTAC via Prep-HPLC (Water/Acetonitrile + 0.1% Formic Acid).

Synthetic Route Visualization



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Figure 2: Convergent synthetic pathway for spirocyclic PROTAC assembly using orthogonal protection.

Physicochemical & Biological Evaluation

Comparative Metrics (Spiro vs. PEG)

When switching from PEG to **2,9-diazaspiro[5.5]undecane**, expect the following shifts in molecular properties:

Property	PEG-3 Linker	2,9-Diazaspiro Linker	Impact
Conformation	Highly Flexible	Rigid / Locked	Improved Entropy ()
LogP / LogD	Variable (Hydrophilic)	Moderate (Lipophilic core)	Improved Permeability
TPSA	High (Ether oxygens)	Low (Saturated carbons)	Better Cell Entry
Solubility	Excellent	Good (driven)	Maintainable
Metabolic Stability	Low (Oxidative cleavage)	High (Steric bulk)	Longer Half-life

Validation Protocol: Ternary Complex Cooperativity

To validate that the rigid linker is actually improving binding via cooperativity (rather than just acting as a spacer), you must perform a TR-FRET or AlphaLISA hook-effect assay.

- Setup: Incubate E3 ligase (donor fluorophore) and POI (acceptor fluorophore).
- Titration: Add increasing concentrations of PROTAC (0.1 nM to 10 µM).
- Measurement: Record the bell-shaped curve (Hook effect).
- Calculation: Calculate the Cooperativity Factor (ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">).
 - Target:

indicates positive cooperativity (the rigid linker stabilizes the E3-POI interface).

Troubleshooting & Optimization

- Issue: Poor Solubility during Synthesis.
 - Cause: The rigid scaffold can stack or crystallize.
 - Fix: Use a co-solvent system (DMF/DMSO 1:1) or warm the reaction to 40°C.
- Issue: No Degradation despite Binding.
 - Cause: The "exit vector" angle is wrong. The 2,9-diazaspiro geometry is fixed.
 - Fix: If the 2,9-isomer fails, switch to 2,8-diazaspiro[4.5]decane or 3,9-diazaspiro[5.5]undecane to alter the exit angle by 15–30 degrees.
- Issue: Low Permeability.
 - Fix: If the resulting PROTAC is too basic (two secondary amines converted to amides), ensure the total TPSA remains < 140 Å².

References

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 - Context: Defines the cooperativity () parameter and the importance of linker length/rigidity in ternary complexes.

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